

Application Notes and Protocols for Enhanced Oil Recovery Using Dissolved CO₂

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Compound of Interest

Compound Name: Carbon dioxide water

Cat. No.: B8500060

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Introduction

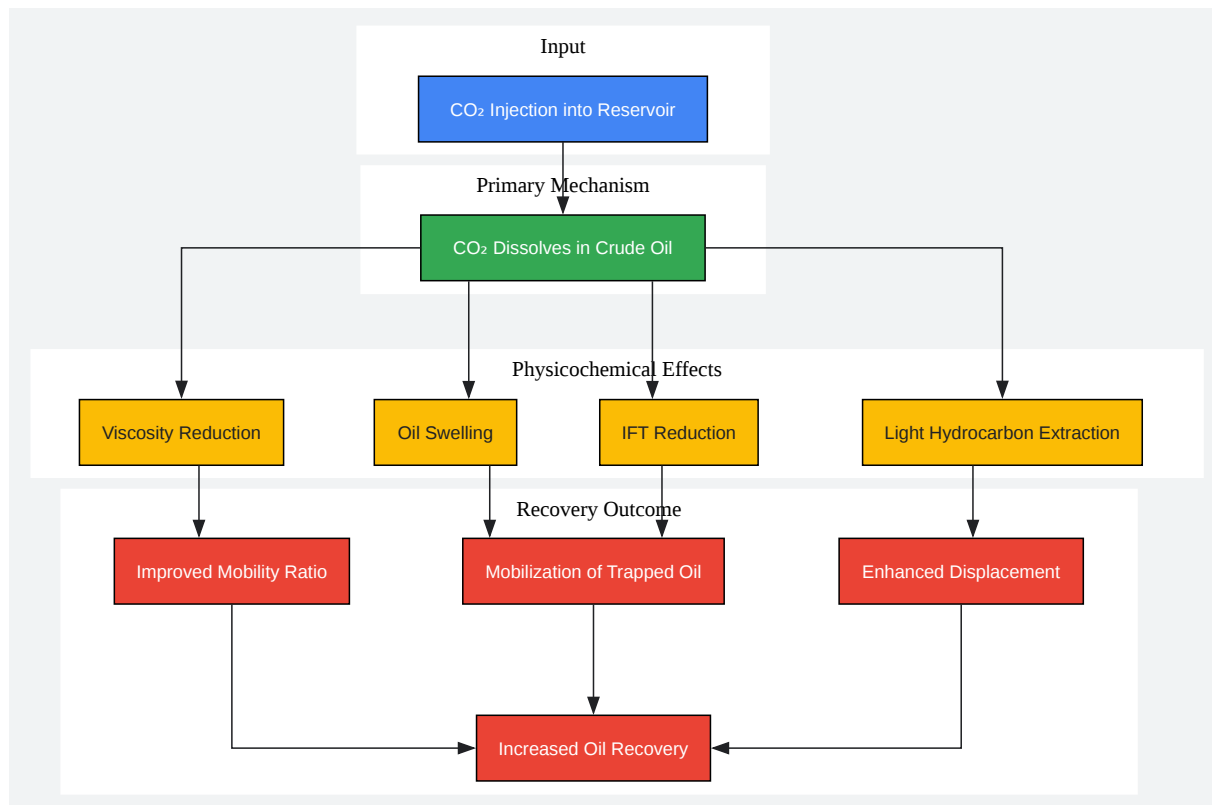
Carbon dioxide enhanced oil recovery (CO₂-EOR) is a tertiary recovery method used to extract residual oil from reservoirs after primary and secondary recovery methods have been exhausted.[1] The process involves injecting CO₂ into an oil reservoir, which interacts with the crude oil to improve its flow characteristics and displacement efficiency.[2] A key aspect of this technology is the dissolution of CO₂ into the crude oil, which leads to favorable changes in fluid properties.[3][4] This document provides detailed application notes and experimental protocols for researchers and scientists studying the mechanisms and effectiveness of dissolved CO₂ in EOR. The application of CO₂-EOR not only enhances energy production but also offers a method for carbon capture, utilization, and storage (CCUS), where anthropogenic CO₂ can be sequestered in geological formations.[3][5]

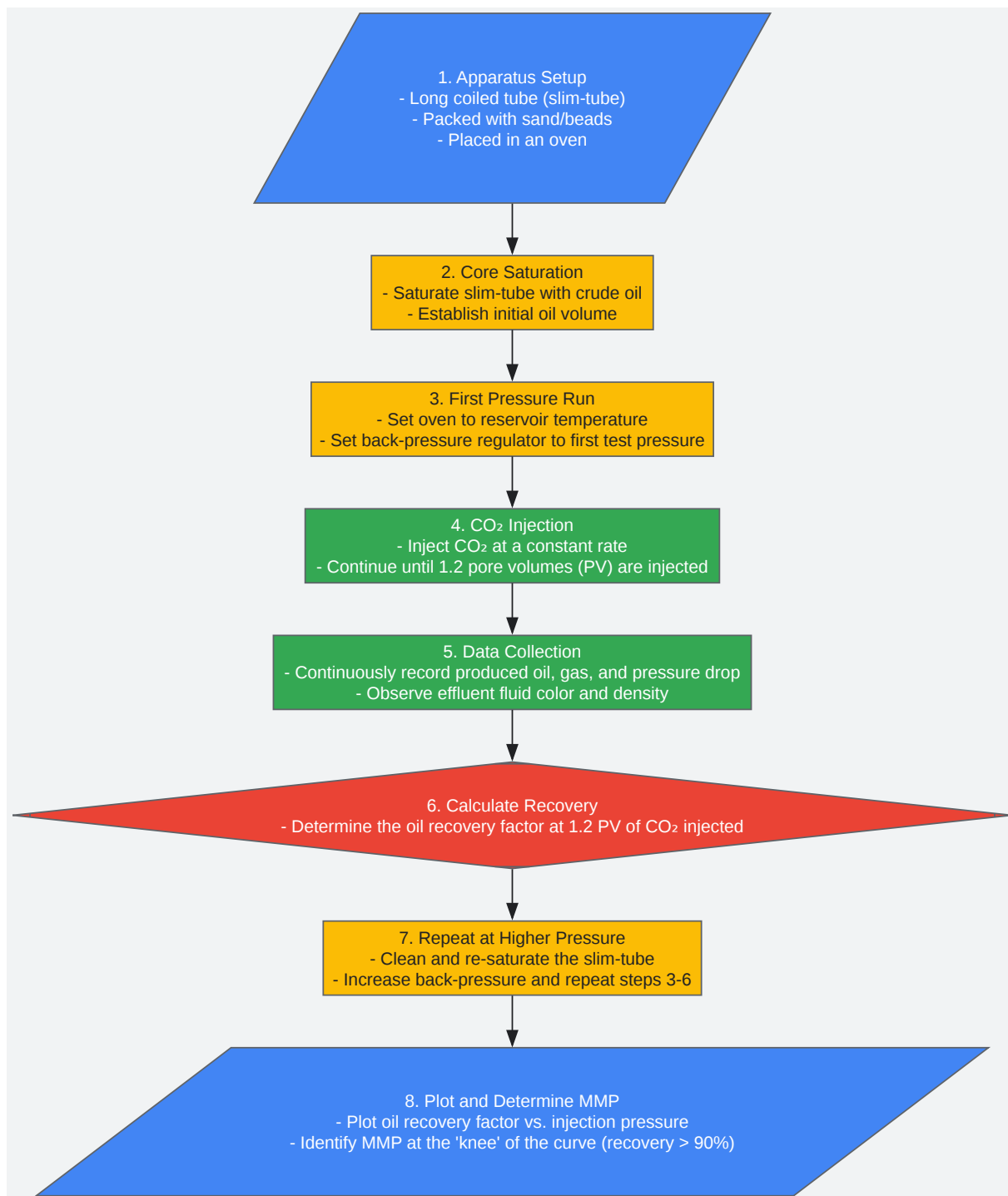
Mechanisms of Dissolved CO₂ in Enhanced Oil Recovery

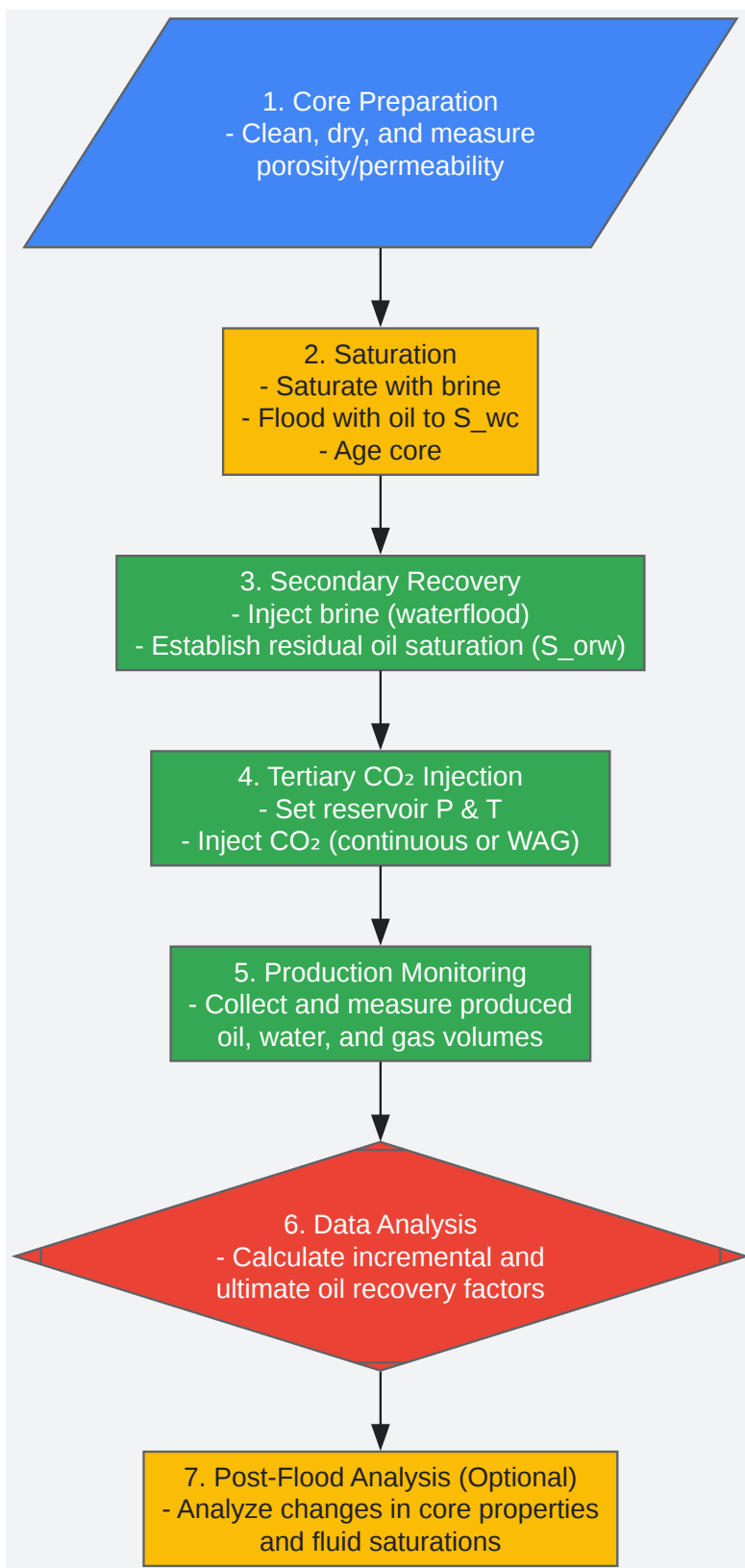
The effectiveness of CO₂-EOR is largely dependent on the physical and chemical interactions between CO₂ and crude oil at reservoir conditions. When CO₂ is injected into a reservoir, its dissolution into the oil phase triggers several recovery mechanisms.[6] These mechanisms are most effective when the injection pressure is above the minimum miscibility pressure (MMP), the pressure at which CO₂ and oil become miscible, forming a single phase that eliminates interfacial tension.[7][8] However, even in immiscible conditions (below MMP), the dissolution of CO₂ provides significant benefits.[3][9]

The primary mechanisms include:

- **Oil Swelling:** The dissolution of CO₂ into crude oil causes the oil volume to expand.[4][10][11] This swelling effect forces the oil out of pore spaces and increases the overall volume of the oil bank moving towards production wells.[9]
- **Viscosity Reduction:** CO₂ is highly soluble in crude oil, and its presence significantly reduces the oil's viscosity.[3][11][12] This reduction improves the oil's mobility, making it easier to displace and flow through the reservoir rock.[13]
- **Interfacial Tension (IFT) Reduction:** Dissolved CO₂ lowers the IFT between the oil and water phases.[3] This reduction weakens the capillary forces that trap oil droplets in the pore throats of the reservoir rock, allowing them to be mobilized.[12]
- **Light Hydrocarbon Extraction:** Supercritical CO₂ can extract light to intermediate hydrocarbons from the crude oil.[3] This process alters the composition of the oil, making it lighter and less viscous, and contributes to the development of a miscible front.







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